

The Versatile Synthon: Application of 2-Methoxyphenylacetone in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Methoxyphenylacetone

Cat. No.: B1582958

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Introduction: Unveiling the Potential of a Key Intermediate

In the landscape of medicinal chemistry, the strategic selection of building blocks is paramount to the efficient and innovative synthesis of therapeutic agents. **2-Methoxyphenylacetone**, a seemingly simple aromatic ketone, has emerged as a versatile and highly valuable synthon. Its unique structural features—a reactive ketone functionality and an electron-donating methoxy group on the phenyl ring—provide a powerful handle for a diverse array of chemical transformations. This guide delves into the practical applications of **2-methoxyphenylacetone**, offering detailed protocols and mechanistic insights for its use in the synthesis of complex pharmaceutical molecules. From blockbuster drugs to psychoactive compounds, this intermediate serves as a critical starting point for researchers, scientists, and drug development professionals. This document aims to be a comprehensive resource, blending established methodologies with modern, efficient, and sustainable synthetic strategies.

Physicochemical Properties and Handling

A thorough understanding of the physical and chemical properties of a starting material is fundamental to its successful application in synthesis.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₂	
Molecular Weight	164.20 g/mol	
Appearance	Colorless to light orange/yellow clear liquid	[1]
Boiling Point	127-130 °C at 10 mmHg	[2][3]
Density	1.054 g/mL at 25 °C	[3]
Refractive Index (n _D ²⁰)	1.525	[3]
CAS Number	5211-62-1	

Storage and Handling: **2-Methoxyphenylacetone** should be stored in a cool, dry place, away from oxidizing agents.[2] Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this chemical.

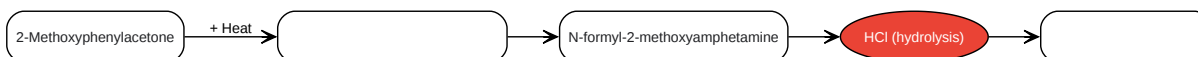
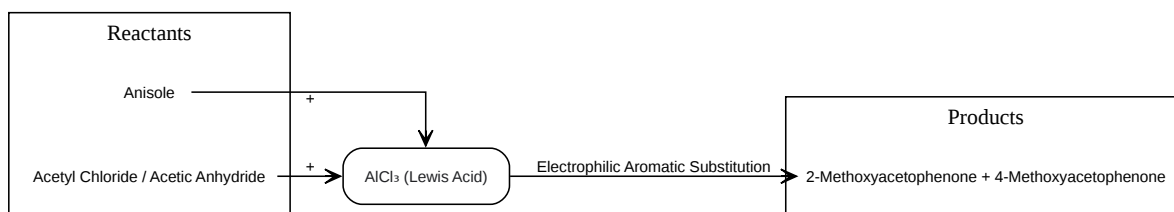
Synthesis of 2-Methoxyphenylacetone: Established Protocols

The accessibility of **2-methoxyphenylacetone** is a key factor in its widespread use. Several synthetic routes have been established, with the Friedel-Crafts acylation of anisole being a common and illustrative method.

Protocol 1: Friedel-Crafts Acylation of Anisole

This electrophilic aromatic substitution reaction provides a direct route to methoxy-substituted acetophenones, which can be further elaborated to the target phenylacetone.

Reaction Scheme:



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